

Evybactin's Mechanism of Action on DNA Gyrase: A Technical Guide

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Compound of Interest

Compound Name: *Evybactin*

Cat. No.: *B15567355*

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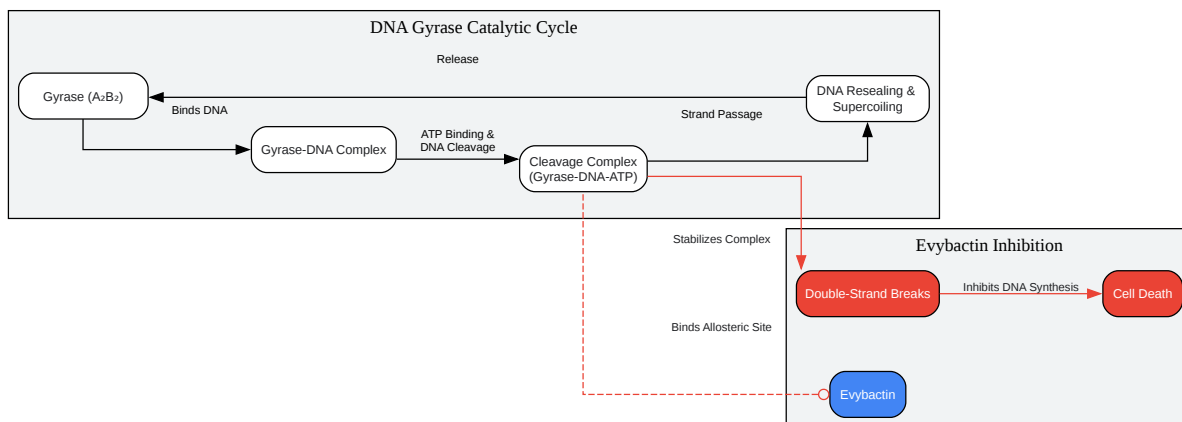
For Researchers, Scientists, and Drug Development Professionals

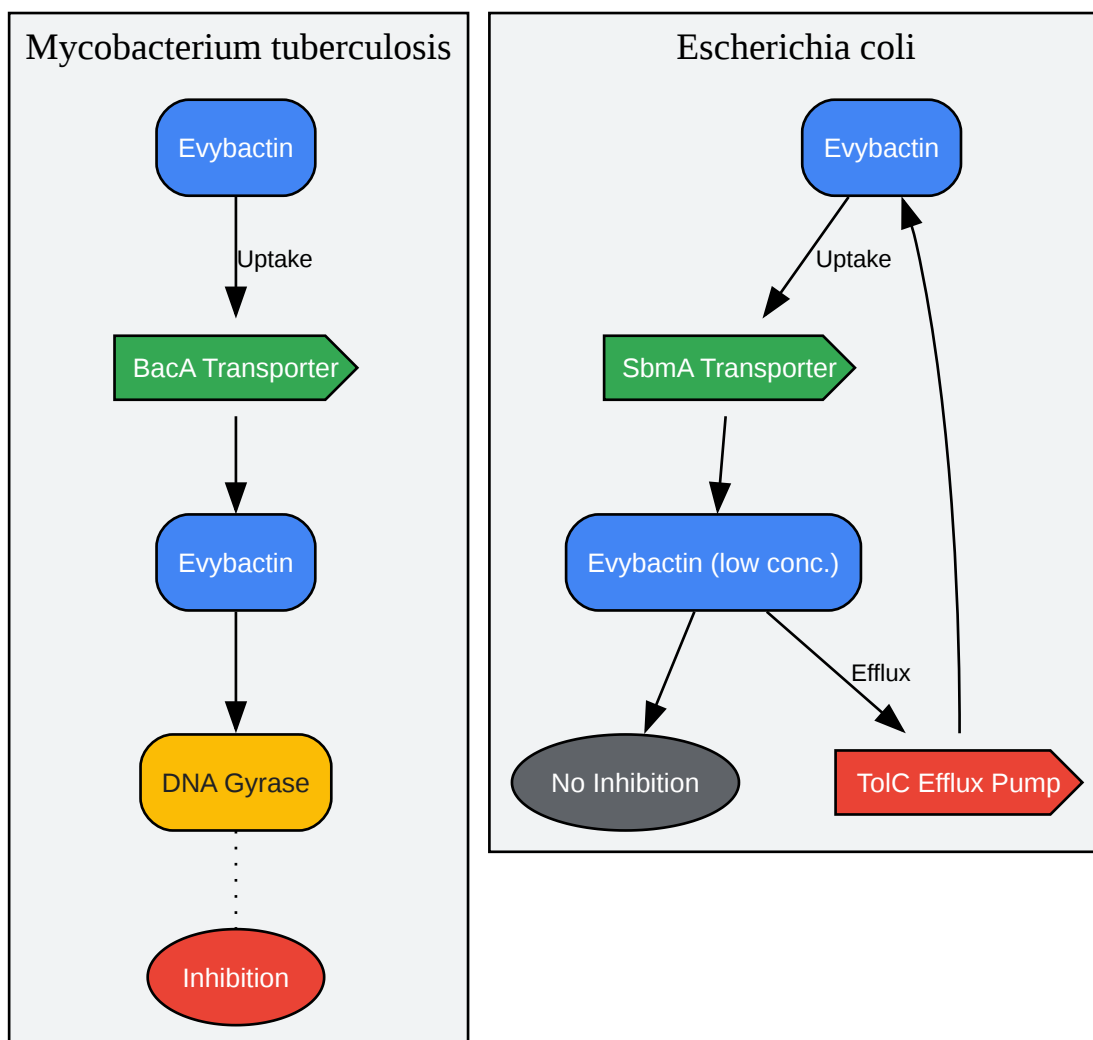
This technical guide provides an in-depth analysis of the mechanism of action of **Evybactin**, a novel cyclic depsipeptide antibiotic, on its target, DNA gyrase. The document collates key quantitative data, details relevant experimental methodologies, and visualizes the underlying molecular and cellular processes.

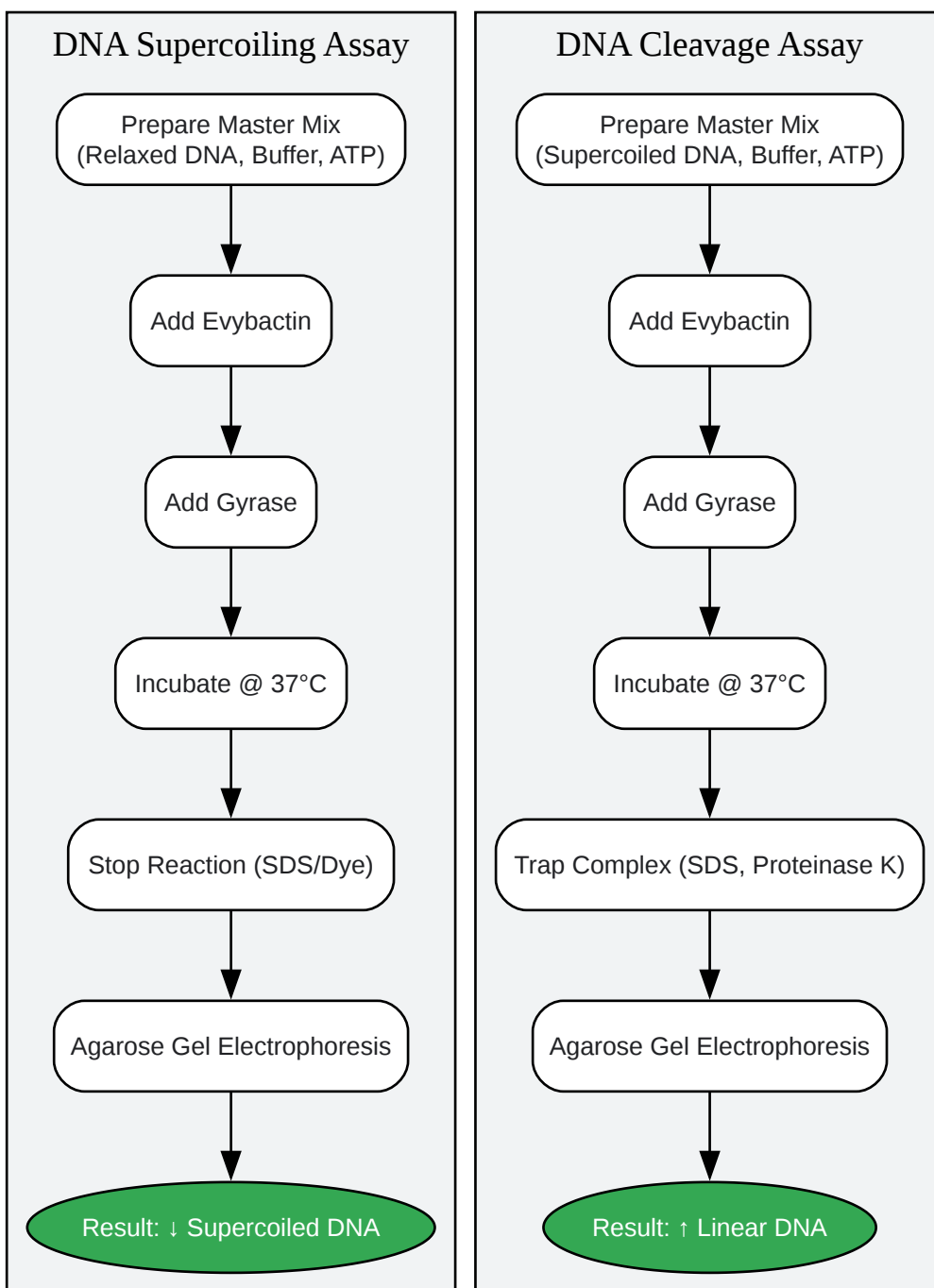
Core Mechanism of Action

Evybactin is a potent inhibitor of DNA gyrase, an essential bacterial enzyme that introduces negative supercoils into DNA, a process critical for DNA replication and transcription.^{[1][2][3]} Unlike the widely used fluoroquinolone antibiotics, **Evybactin** does not bind to the active site responsible for DNA cleavage and ligation. Instead, it targets a distinct allosteric pocket that partially overlaps with the binding site of synthetic thiophene poisons.^{[1][2]}

The binding of **Evybactin** to this allosteric site stabilizes the gyrase-DNA cleavage complex, trapping the enzyme in a state where it has cleaved the DNA but cannot reseal the break. This leads to the accumulation of double-strand breaks in the bacterial chromosome. A key distinguishing feature of **Evybactin**'s action is that its induction of DNA cleavage is highly dependent on ATP, further setting it apart from fluoroquinolones. This inhibition of DNA synthesis ultimately leads to bacterial cell death.







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References

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